

# migrating an old research website to a new platform with vcusoft

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## VCUSoft Migration & Technical Support Center

Welcome to the support center for migrating your research website to the **VCUSoft** platform. This guide provides answers to frequently asked questions and detailed troubleshooting for common issues encountered during the migration process.

## Frequently Asked Questions (FAQs)

Q1: What is the first step I should take before starting the migration to **VCUSoft**?

A: The most critical first step is to perform a complete backup of your existing website. This includes all files, databases, and media. This ensures you have a restore point in case of any unforeseen issues during the migration process.

Q2: Will my existing publication and citation data be correctly imported into **VCUSoft**?

A: **VCUSoft** supports importing publication data from standard formats like BibTeX (.bib), RIS, and EndNote (.enl). For best results, export your existing publication library into one of these formats. After the import, it is crucial to audit the data for any parsing errors.

Q3: My research involves large datasets (e.g., genomic sequences, proteomics data). Can **VCUSoft** handle this?

A: Yes, **VCUSoft** is designed to handle large datasets. However, for optimal performance, we recommend storing datasets larger than 1GB in a dedicated repository (e.g., Zenodo, Figshare)

and linking to them from your **VCUSoft** site rather than uploading them directly.

Q4: How does **VCUSoft** handle security for sensitive or unpublished research data?

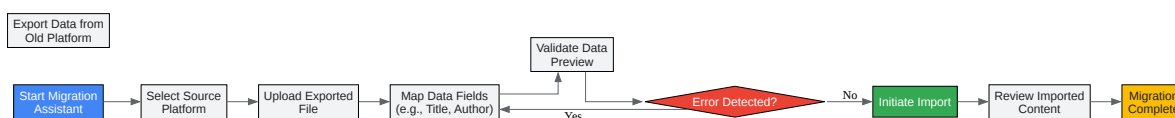
A: **VCUSoft** provides robust access control features. You can set permissions at the page, user, or group level, ensuring that sensitive data is only accessible to authorized personnel. We also enforce SSL encryption across all sites.

## Troubleshooting Guides

### Issue 1: Data Import Failure or Corruption

If you are experiencing failures during data import or notice that data appears corrupted after migration, follow these steps.

- Symptom: The import process fails to complete, or imported content (text, images, data tables) is garbled or missing.
- Common Causes:
  - Incorrect file encoding.
  - Database character set mismatch.
  - Unsupported custom fields or data structures from the old platform.
- Troubleshooting Steps:
  - Verify File Encoding: Ensure all exported data files (e.g., CSV, XML) are saved with UTF-8 encoding.
  - Check Database Collation: When importing a database dump, ensure the collation settings match what **VCUSoft** requires (typically utf8mb4\_unicode\_ci).
  - Sanitize Data: Before exporting from your old platform, remove any non-standard custom fields or unsupported HTML tags.
  - Use the **VCUSoft** Migration Assistant: Our dedicated tool can help map data fields from your old platform to the new one. The workflow for this process is illustrated below.



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### VCUSoft Migration Assistant Workflow

## Issue 2: Broken Internal Links or Missing Media

After migration, you may find that internal links lead to 404 errors or images and other media files are not displaying.

- Symptom: Clicking on internal links results in a "Page Not Found" error. Images appear as broken icons.
- Common Causes:
  - Changes in the URL structure (permalinks) between the old and new platforms.
  - Incorrect file paths for media assets.
- Troubleshooting Steps:
  - Re-save Permalinks: In your **VCUSoft** dashboard, navigate to Settings > Permalinks and click "Save Changes". This action flushes the rewrite rules and can often resolve linking issues.
  - Use a Search-and-Replace Tool: If permalink settings do not fix the issue, use a database search-and-replace tool to update old URL structures with the new **VCUSoft** format.
  - Verify Media Directory: Ensure your wp-content/uploads (or equivalent) directory was correctly copied to the new server and that file permissions are set correctly (typically 755).

for directories and 644 for files).

## Data Presentation and Experimental Protocols

**VCUSoft** allows for clear presentation of quantitative data and detailed experimental methods.

### Example: Quantitative Data Summary

For studies involving drug efficacy, data should be presented in a structured table for easy comparison.

Compound ID	Target Kinase	IC <sub>50</sub> (nM)	Assay Type	Cell Line
VC-001	EGFR	15.2	Cell-based	A549
VC-002	EGFR	2.5	Biochemical	N/A
VC-003	ALK	8.9	Cell-based	H3122
VC-004	ALK	1.1	Biochemical	N/A

### Example: Experimental Protocol - Western Blotting

Below is a standardized protocol for Western Blotting to ensure reproducibility.

- Protein Extraction:
  - Cells were lysed in RIPA buffer supplemented with protease and phosphatase inhibitors.
  - Protein concentration was determined using a BCA protein assay kit.
- SDS-PAGE:
  - 20 µg of protein per sample was loaded onto a 4-20% Tris-glycine gel.
  - Electrophoresis was run at 120V for 90 minutes.
- Protein Transfer:
  - Proteins were transferred to a PVDF membrane at 100V for 60 minutes.

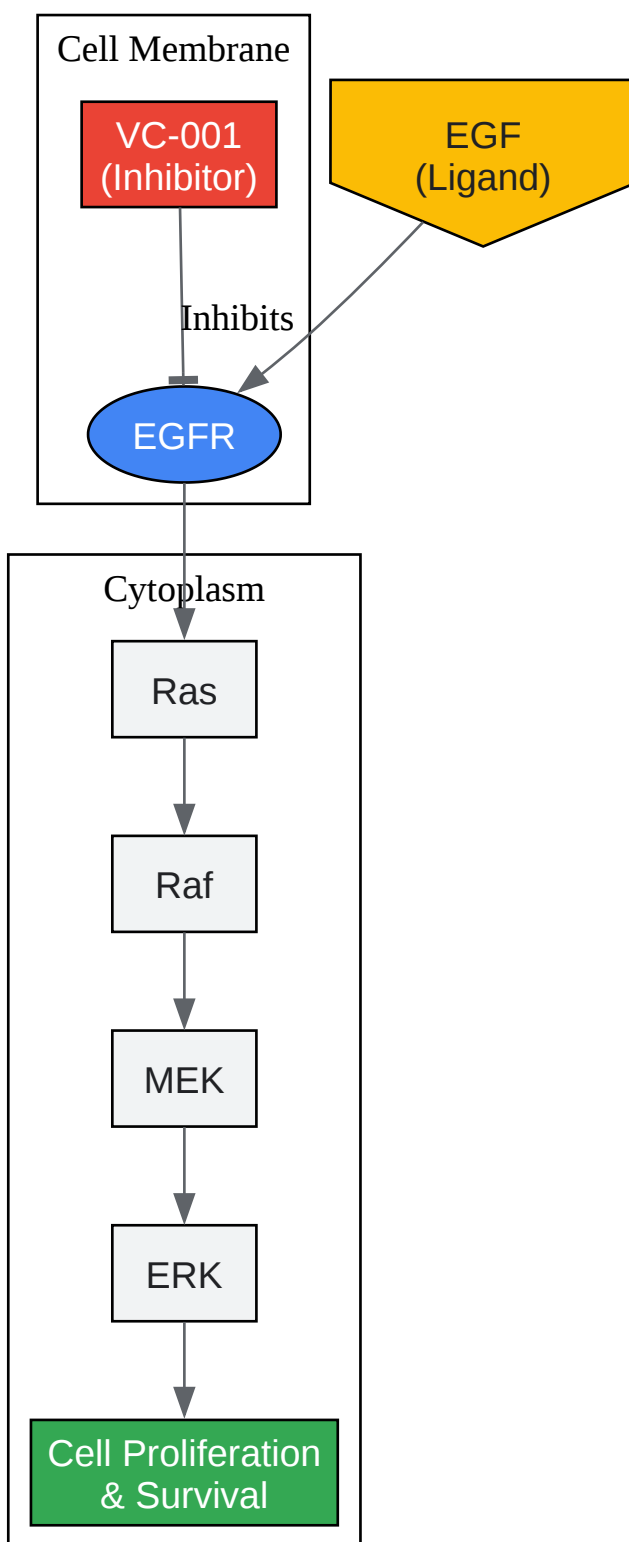
- The membrane was blocked for 1 hour at room temperature in 5% non-fat milk in TBST.
- Antibody Incubation:
  - The membrane was incubated with primary antibody (e.g., anti-pEGFR, 1:1000 dilution) overnight at 4°C.
  - After washing, the membrane was incubated with HRP-conjugated secondary antibody (1:5000 dilution) for 1 hour at room temperature.
- Detection:
  - The signal was detected using an ECL detection kit and imaged on a chemiluminescence imager.

## Mandatory Visualizations

Diagrams are essential for illustrating complex biological processes and logical workflows.

### Signaling Pathway: EGFR Inhibition

This diagram illustrates the mechanism of action for an EGFR inhibitor, a common subject in drug development research.

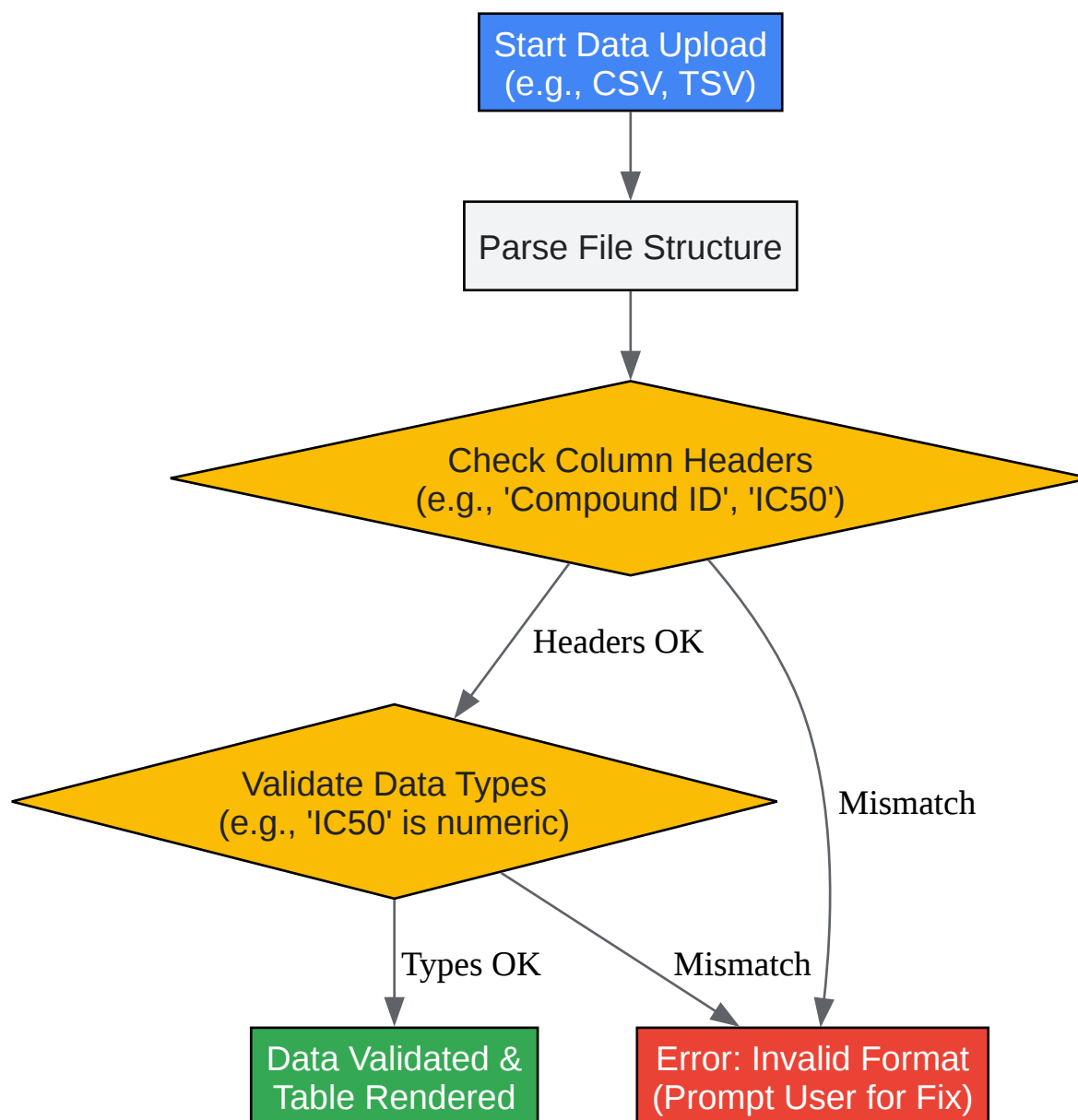


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### Mechanism of EGFR Inhibition

## Logical Relationship: Data Validation Process

This diagram shows the logical steps **VCUSoft** takes to validate imported tabular data, such as the quantitative data shown above.



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### VCUSoft Tabular Data Validation Logic

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